

physical characteristics of 2,5-dichloro-4-iodo-1,3-thiazole

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,5-dichloro-4-iodo-1,3-thiazole

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In-Depth Technical Guide: 2,5-dichloro-4-iodo-1,3-thiazole

For the Attention of: Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide addresses the physical characteristics of the chemical compound **2,5-dichloro-4-iodo-1,3-thiazole**. Diligent searches of scientific literature and chemical databases have revealed a significant lack of experimentally determined physical data for this specific molecule. While computational predictions and structural information are available, crucial experimental parameters such as melting point, boiling point, and solubility have not been reported in the public domain. This document summarizes the available information and underscores the current data gap for this compound.

Chemical Identity and Structure

2,5-dichloro-4-iodo-1,3-thiazole is a halogenated heterocyclic compound. Its core structure is a five-membered thiazole ring containing sulfur and nitrogen atoms, substituted with two chlorine atoms and one iodine atom.

Table 1: Structural and Identification Data for **2,5-dichloro-4-iodo-1,3-thiazole**

Identifier	Value	Source
Molecular Formula	C ₃ Cl ₂ INS	PubChem[1]
SMILES	<chem>C1(=C(SC(=N1)Cl)Cl)I</chem>	PubChem[1]
InChI	InChI=1S/C3Cl2INS/c4-1-2(6)7-3(5)8-1	PubChem[1]
InChIKey	YRYAAUSCXJPRPQ-UHFFFAOYSA-N	PubChem[1]
Monoisotopic Mass	278.81732 Da	PubChem[1]

Computed Physical Properties

In the absence of experimental data, computational models provide estimations of the physical properties of **2,5-dichloro-4-iodo-1,3-thiazole**. It is critical to note that these are predicted values and may not reflect the actual physical characteristics of the compound.

Table 2: Predicted Physical Properties of **2,5-dichloro-4-iodo-1,3-thiazole**

Property	Predicted Value	Source
XlogP	3.6	PubChem[1]

XlogP is a computed measure of a compound's hydrophobicity.

Experimental Data

A comprehensive search of available scientific literature and chemical supplier databases yielded no experimentally determined physical characteristics for **2,5-dichloro-4-iodo-1,3-thiazole**. The PubChem database entry for this compound explicitly states: "No literature data available for this compound"[1]. Information regarding melting point, boiling point, density, and solubility in various solvents is currently unavailable.

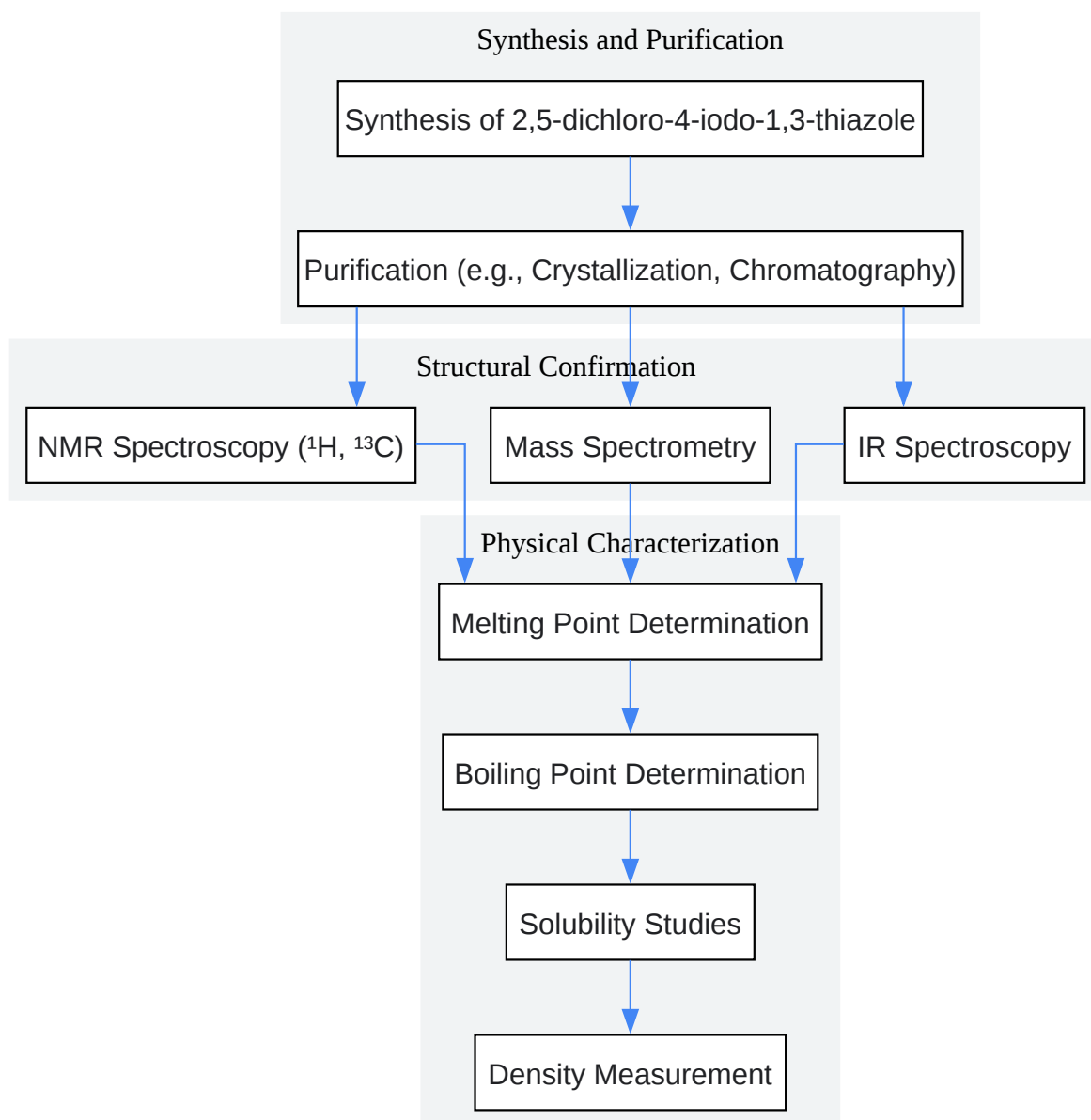
Experimental Protocols

Due to the lack of published research detailing the synthesis and characterization of **2,5-dichloro-4-iodo-1,3-thiazole**, specific experimental protocols for its preparation and the determination of its physical properties cannot be provided.

General methodologies for the synthesis of substituted thiazoles often involve the condensation of α -haloketones with thioamides or thiourea. Characterization of such compounds typically employs techniques like Nuclear Magnetic Resonance (NMR) spectroscopy (^1H and ^{13}C), mass spectrometry (MS), and infrared (IR) spectroscopy to confirm the structure and purity. However, no specific application of these methods to **2,5-dichloro-4-iodo-1,3-thiazole** has been documented in the searched resources.

Logical Workflow for Future Characterization

For researchers intending to work with **2,5-dichloro-4-iodo-1,3-thiazole**, a logical workflow for its characterization would be required. The following diagram outlines a potential experimental approach.



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Caption: Proposed workflow for the synthesis and physical characterization of **2,5-dichloro-4-iodo-1,3-thiazole**.

Conclusion

There is a notable absence of published experimental data on the physical characteristics of **2,5-dichloro-4-iodo-1,3-thiazole**. The information available is limited to its chemical structure and computationally predicted properties. For researchers and drug development professionals, this represents a significant data gap. Any future work with this compound should include a thorough experimental determination of its physical properties to ensure accurate and reliable results in subsequent applications.

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References

- 1. PubChemLite - 2,5-dichloro-4-iodo-1,3-thiazole (C3Cl2INS) [pubchemlite.lcsb.uni.lu]
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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com